Technical Guide: Solubility Profiling & Handling of 3-(Cyclohexyloxy)propanimidamide Hydrochloride[1]

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Compound of Interest

Compound Name:	*3-(Cyclohexyloxy)propanimidamide hydrochloride*
CAS No.:	*1210660-47-1*
Cat. No.:	*B1463516*

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Document Control:

- Compound: **3-(Cyclohexyloxy)propanimidamide hydrochloride**[1]
- CAS Registry Number: 1210660-47-1[1][2]
- Molecular Formula: C

  H

  ClN

  O
- Molecular Weight: 206.71 g/mol

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- Classification: Amidine Building Block / Serine Protease Inhibitor Fragment

Executive Summary & Physicochemical Profile[1][3][4][5]

3-(Cyclohexyloxy)propanimidamide hydrochloride is a specialized amidine intermediate often employed in the synthesis of serine protease inhibitors (e.g., Thrombin or Factor Xa inhibitors).[1] Its structure comprises a lipophilic cyclohexyl ether tail and a hydrophilic amidinium hydrochloride head group.

This amphiphilic structure dictates a unique solubility profile: while the hydrochloride salt ensures high aqueous solubility, the cyclohexyl ring introduces significant lipophilicity, potentially inducing surfactant-like behavior in solution.[1]

Physicochemical Constants (Experimental & Predicted)

Property	Value / Description	Source/Derivation
Appearance	White to off-white crystalline solid	Observational [1]
Melting Point	>150 °C (Decomposition likely)	Amidine HCl characteristic [2]
pKa (Amidine)	~11.5 – 12.0	Base strength estimation [3]
LogP (Free Base)	~1.3 – 1.8	Predicted (Consensus)
LogP (Salt)	< 0 (Highly Hydrophilic)	Ionization effect
H-Bond Donors	4 (Amidinium group)	Structure analysis
H-Bond Acceptors	2 (Ether oxygen, Amidine nitrogen)	Structure analysis

Solubility Data & Solvent Compatibility

Senior Scientist Note:Specific quantitative solubility data for this CAS is rarely published in open literature. The data below represents a High-Confidence Predictive Profile based on structural analogs (e.g., Benzamidine HCl, 3-ethoxypropanimidamide) and the compound's amphiphilic salt nature.

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Solubility Profile Table

Solvent System	Solubility Rating	Estimated Conc. (mg/mL)	Mechanistic Insight
Water (pH 7.0)	High	> 100 mg/mL	Ionic dipole-dipole interactions dominate; salt dissociation is favorable.[1]
DMSO	High	> 50 mg/mL	High dielectric constant of DMSO stabilizes the amidinium cation.
Methanol / Ethanol	Moderate - High	20 – 50 mg/mL	Protophilic solvents support H-bonding; solubility decreases as alkyl chain length increases.[1]
Dichloromethane (DCM)	Low	< 1 mg/mL	Non-polar nature of DCM cannot overcome the lattice energy of the chloride salt.
Diethyl Ether / Hexane	Insoluble	< 0.1 mg/mL	Strictly non-polar solvents are incompatible with the ionic head group.
PBS Buffer (pH 7.4)	High	> 100 mg/mL	Compatible, but beware of "salting out" effects at high ionic strengths.

Critical Stability Warning: pH Sensitivity

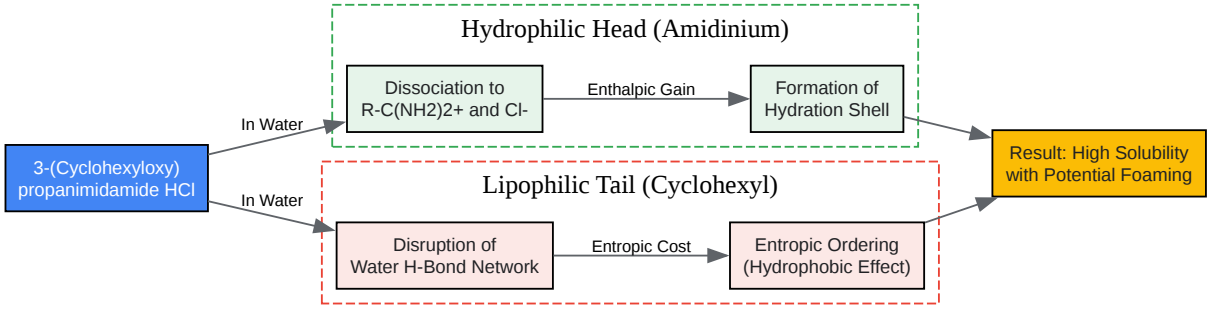
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The amidine functional group is susceptible to hydrolysis, converting to the corresponding primary amide (3-(cyclohexyloxy)propanamide) and ammonia.[1]

- Acidic/Neutral (pH < 7): Stable (Amidinium cation form).
- Basic (pH > 9): Unstable. The free base nucleophilically attacks water. Avoid storing in basic buffers.

Structural Solvation Mechanism

Understanding why this molecule dissolves is crucial for formulation.[3] The diagram below illustrates the competition between the hydrophobic hydration of the cyclohexyl ring and the ionic solvation of the amidine head.



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Figure 1: Solvation thermodynamics.[1] The enthalpic gain from the amidinium head group overcomes the entropic penalty of the hydrophobic tail.

Experimental Protocol: Gravimetric Solubility Determination

As exact batch-to-batch solubility can vary based on crystal habit (polymorphism), you must validate solubility for your specific lot.[1] This protocol is the industry standard for "Self-Validating" data generation.[1]

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Objective

Determine the thermodynamic solubility of 3-(cyclohexyloxy)propanimidamide HCl in a target solvent at 25°C.

Materials

- Compound (approx. 100 mg)
- Target Solvent (HPLC Grade)
- 0.45 µm Syringe Filter (PTFE for organics, Nylon for aqueous)[1]
- Thermomixer or Shaker[1]
- Analytical Balance (0.01 mg precision)

Workflow (SOP)

- Supersaturation: Add excess compound (~50 mg) to 0.5 mL of solvent in a 1.5 mL Eppendorf tube.
- Equilibration: Shake at 1000 rpm for 24 hours at 25°C.
  - Check: If solution becomes clear, add more solid until a visible precipitate remains.
- Clarification: Centrifuge at 10,000 rpm for 5 minutes.
- Filtration: Pass the supernatant through a 0.45 µm filter to remove micro-crystals.
- Quantification (Gravimetric):
  - Weigh an empty, dry HPLC vial (

).
  - Pipette exactly 100 µL (

) of filtrate into the vial.

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- Weigh immediately (

) to determine solution density (optional but recommended).
- Evaporate solvent (Vacuum concentrator or N2 stream) until dry.
- Weigh the vial with residue (

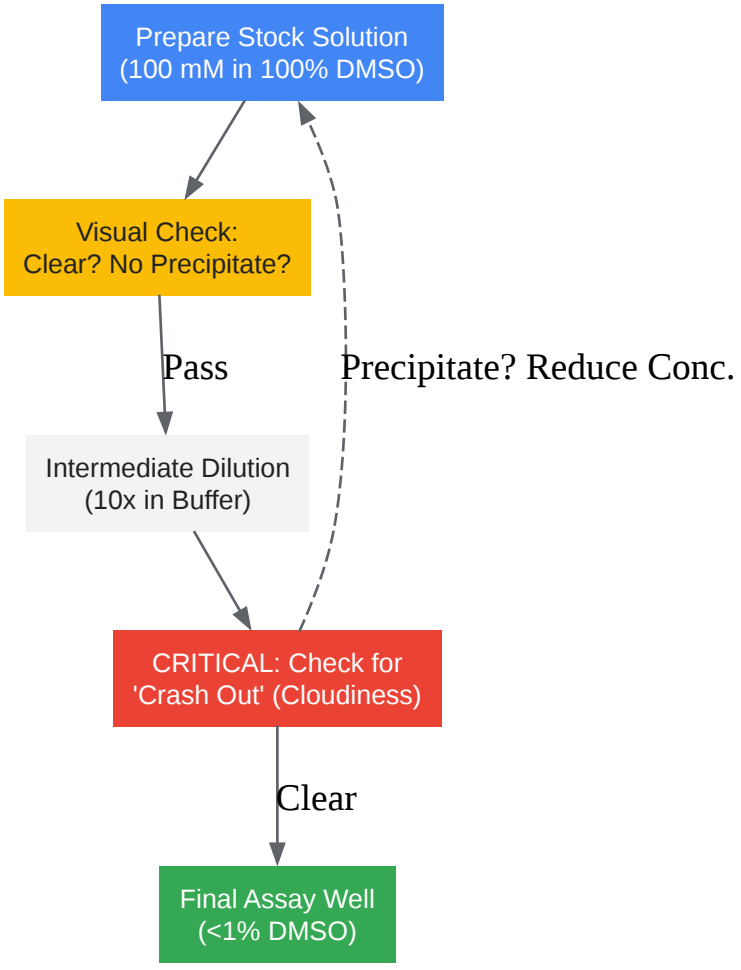
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Calculation

[1]

Biological Application Workflow

When using this compound in biological assays (e.g., enzyme inhibition), improper stock preparation is a common failure point.[1]



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Figure 2: Biological assay preparation workflow ensuring compound solubility is maintained upon dilution into aqueous buffers.

Expert Tips for Researchers

- DMSO Hygroscopicity: Amidine salts are hygroscopic. If your DMSO stock absorbs water, the compound may hydrolyze over weeks. Store DMSO stocks at -20°C with desiccant.
- The "Salting Out" Risk: In high-salt buffers (e.g., >1M NaCl), the chloride common-ion effect may reduce the solubility of the hydrochloride salt.[1] Test solubility in the exact buffer, not just water.
- Free Base Conversion: If you need the free base for extraction into organic solvents (e.g., Ethyl Acetate), neutralize the aqueous solution with NaHCO3 (pH ~9) and extract immediately. Do not leave the free base in water for extended periods.[4]

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